

# An In-depth Technical Guide to 2-Ethoxypropanoyl Chloride: Synthesis and Identification

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## Compound of Interest

Compound Name: 2-Ethoxypropanoyl chloride

Cat. No.: B15347068

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This technical guide provides a detailed overview of **2-ethoxypropanoyl chloride**, a compound of interest in synthetic organic chemistry and potential applications in drug development. Due to its nature as a reactive acyl chloride, it is typically synthesized as needed from its corresponding carboxylic acid rather than being commercially available as a stable, stock chemical. This guide will cover its identifiers by way of its precursor, a detailed experimental protocol for its synthesis, and a logical workflow for its preparation.

## Identifiers and Physicochemical Properties

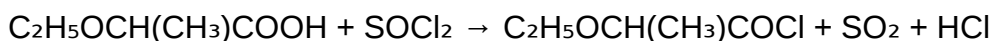
While a specific CAS number for **2-ethoxypropanoyl chloride** is not readily found in major chemical databases, its precursor, 2-ethoxypropanoic acid, is well-documented. The identifiers and properties of 2-ethoxypropanoic acid are crucial for the synthesis and characterization of the target acyl chloride.

Identifier	Value
Chemical Name	2-Ethoxypropanoic acid
CAS Number	53103-75-6[1][2]
PubChem CID	15268841[2]
Molecular Formula	C <sub>5</sub> H <sub>10</sub> O <sub>3</sub> [1][2]
Molecular Weight	118.13 g/mol [1][2]
InChI	InChI=1S/C5H10O3/c1-3-8-4(2)5(6)7/h4H,3H2,1-2H3,(H,6,7)[2]
InChIKey	XBHQOMRKOUANQQ-UHFFFAOYSA-N[2]
Canonical SMILES	CCOC(C)C(=O)O[2]
Physical Form	Solid[3]

## Experimental Protocol: Synthesis of 2-Ethoxypropanoyl Chloride

The synthesis of **2-ethoxypropanoyl chloride** from 2-ethoxypropanoic acid is a standard conversion of a carboxylic acid to an acyl chloride. A common and effective method involves the use of thionyl chloride (SOCl<sub>2</sub>).

Reaction:



Materials:

- 2-Ethoxypropanoic acid
- Thionyl chloride (SOCl<sub>2</sub>)
- Anhydrous dichloromethane (DCM) or other inert solvent (e.g., toluene)
- Dry glassware (round-bottom flask, condenser with a drying tube, dropping funnel)

- Magnetic stirrer and stir bar
- Heating mantle or oil bath
- Distillation apparatus for purification

#### Procedure:

- **Setup:** Assemble a dry round-bottom flask equipped with a magnetic stir bar, a dropping funnel, and a reflux condenser. The condenser should be fitted with a drying tube containing a suitable desiccant (e.g., calcium chloride) to protect the reaction from atmospheric moisture. The entire apparatus should be under an inert atmosphere (e.g., nitrogen or argon).
- **Reactant Preparation:** In the round-bottom flask, dissolve 1 equivalent of 2-ethoxypropanoic acid in a minimal amount of anhydrous dichloromethane.
- **Addition of Thionyl Chloride:** From the dropping funnel, add an excess (typically 1.5 to 2 equivalents) of thionyl chloride dropwise to the stirred solution of the carboxylic acid at room temperature. The addition should be slow to control the evolution of sulfur dioxide and hydrogen chloride gas.
- **Reaction:** After the addition is complete, the reaction mixture is gently heated to reflux (the boiling point of the solvent) for 1-2 hours. The progress of the reaction can be monitored by the cessation of gas evolution.
- **Work-up and Purification:** Once the reaction is complete, the excess thionyl chloride and the solvent are removed by distillation, initially at atmospheric pressure and then under reduced pressure. The resulting crude **2-ethoxypropanoyl chloride** can be further purified by fractional distillation under reduced pressure to yield the pure product.

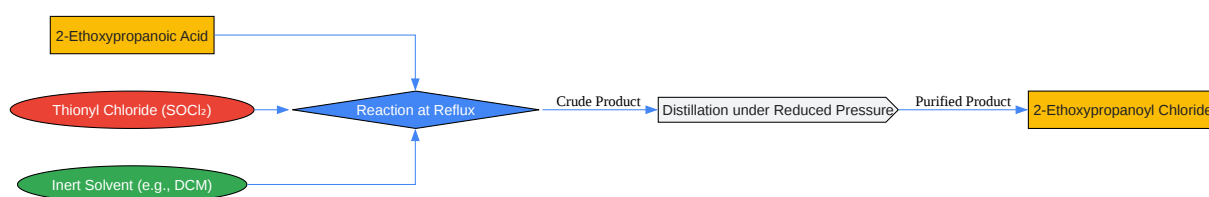
#### Safety Precautions:

- Thionyl chloride is a corrosive and lachrymatory substance. All manipulations should be performed in a well-ventilated fume hood.
- The reaction evolves toxic gases (SO<sub>2</sub> and HCl), which must be scrubbed or vented safely.

- Appropriate personal protective equipment (gloves, safety glasses, lab coat) must be worn at all times.

## Logical Workflow for Synthesis

The following diagram illustrates the logical progression from the starting material to the final product.



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Caption: Synthesis workflow for **2-ethoxypropanoyl chloride**.

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## References

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